Analytical methods for the detection of phenylmorpholine analogues.

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Compound of Interest

Compound Name:	*[2-(2-Phenylmorpholin-4-yl)ethyl]amine*
CAS No.:	*1082248-83-6*
Cat. No.:	*B1418326*

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Analytical Methods for the Detection of Phenylmorpholine Analogues

Application Note & Protocol Guide

Executive Summary & Core Directive

The Analytical Challenge: Phenylmorpholines, particularly 3-fluorophenmetrazine (3-FPM) and phenmetrazine, represent a class of stimulant New Psychoactive Substances (NPS) characterized by a secondary amine enclosed in a morpholine ring. The primary analytical failure point in this class is isomeric ambiguity. The regioisomers (2-FPM, 3-FPM, 4-FPM) are isobaric (same mass) and share identical fragmentation patterns under standard Electron Ionization (EI) or Electrospray Ionization (ESI) conditions.

The Solution: This guide rejects the standard C18 "catch-all" approach. Instead, we define a protocol utilizing Biphenyl or Pentafluorophenyl (PFP) stationary phases for LC-MS/MS to achieve baseline separation of positional isomers through

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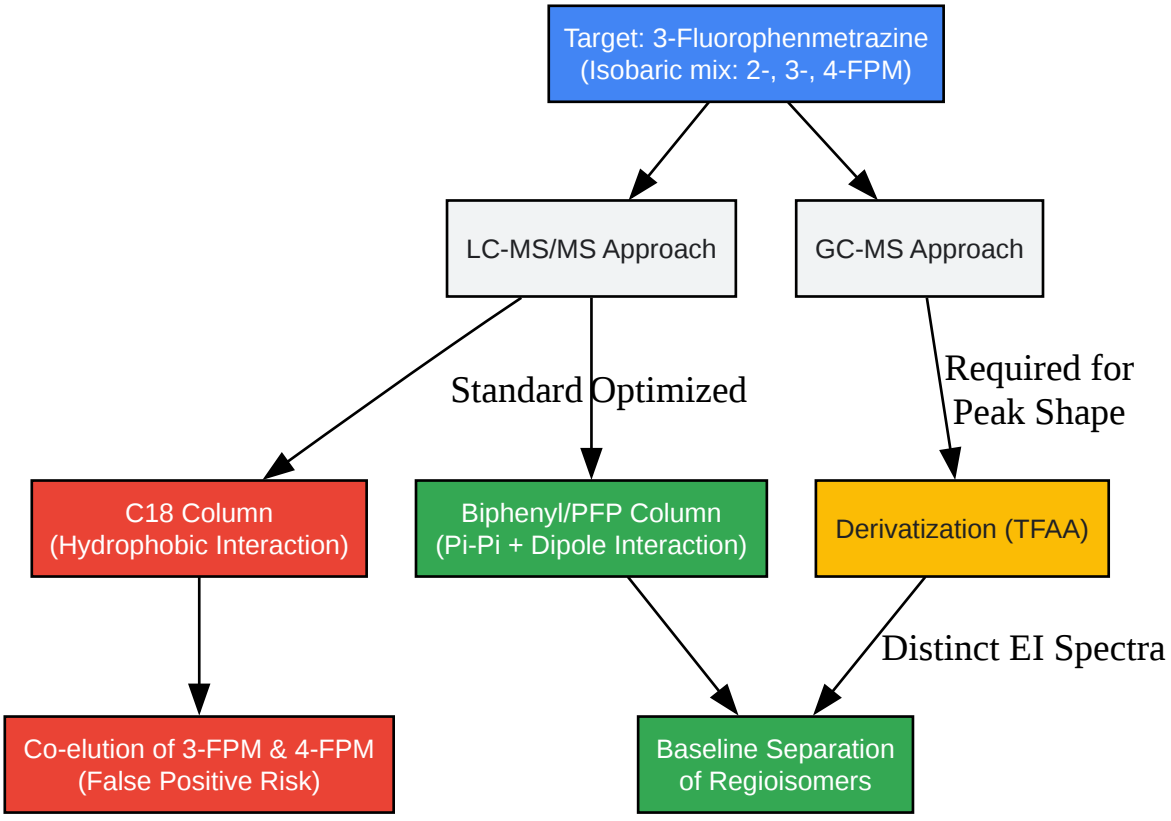
interactions, coupled with a Mixed-Mode Cation Exchange (MCX) extraction to eliminate matrix interferences from blood and urine.

Structural Logic & Separation Strategy

To detect these analogues accurately, one must understand the interaction between the fluorinated phenyl ring and the stationary phase.

Isomeric Differentiation Workflow

The following diagram illustrates the critical decision pathway for separating isobaric phenylmorpholine analogues.



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Caption: Decision tree highlighting the necessity of specialized stationary phases (Biphenyl/PFP) or derivatization to resolve regioisomers.

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Protocol A: Sample Preparation (Solid Phase Extraction)[1][2][3]

Objective: Isolate basic phenylmorpholines from complex biological matrices (Whole Blood/Urine) while removing proteins and phospholipids that cause ion suppression.[1]
Mechanism: Mixed-Mode Strong Cation Exchange (MCX).[1] The secondary amine of phenylmorpholines (

) is protonated at acidic pH, binding to the sulfonate groups of the sorbent.

Reagents

- Sorbent: Oasis MCX or Strata-X-C (30 mg/1 mL).[1]
- Loading Buffer: 0.1 M Phosphate Buffer (pH 6).[1]
- Elution Solvent: 5% Ammonium Hydroxide in Methanol (freshly prepared).

Step-by-Step Procedure

- Pre-treatment:
  - Aliquot 200 µL of whole blood or urine.[1]
  - Add 600 µL of Loading Buffer (pH 6).[1]
  - Internal Standard: Add 20 µL of Phenmetrazine-D5 (100 ng/mL).[1]
  - Vortex for 30s and centrifuge at 10,000 rpm for 5 min.
- Conditioning (Sorbent Activation):
  - 1 mL Methanol (High flow).[1]
  - 1 mL Water (Low flow).[1]
- Loading:
  - Load the supernatant from Step 1 onto the cartridge.

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- Flow rate: < 1 mL/min (Gravity or low vacuum).[1] Crucial: Do not let the bed dry.

- Washing (Interference Removal):
  - Wash 1 (Aqueous): 1 mL 0.1 M HCl. (Locks the analyte to the sorbent via ionic bond; removes proteins).
  - Wash 2 (Organic): 1 mL Methanol.[1][2] (Removes neutral lipids/hydrophobics; analyte remains bound ionically).[1]

- Elution:
  - Apply 2 x 500 µL of Elution Solvent (5%

    in MeOH).[1]
  - Chemistry: The base neutralizes the secondary amine, breaking the ionic bond and releasing the drug.

- Reconstitution:
  - Evaporate to dryness under

    at 40°C.
  - Reconstitute in 100 µL Mobile Phase A/B (90:10).

Protocol B: LC-MS/MS Separation & Detection[4][5]

Objective: Chromatographic resolution of 2-, 3-, and 4-FPM isomers followed by specific MRM quantification.

Chromatographic Conditions

- System: UHPLC (e.g., Agilent 1290 or Shimadzu Nexera).[1]
- Column:Kinetex Biphenyl or Raptor Biphenyl (100 x 2.1 mm, 2.6 µm).[1]

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- Why? The Biphenyl phase offers enhanced selectivity for aromatic and fluorinated compounds via

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  interactions, superior to C18 for this application.

- Mobile Phase A: 0.1% Formic Acid in Water + 2mM Ammonium Formate.[1]
- Mobile Phase B: 0.1% Formic Acid in Methanol.
- Gradient:
  - 0.0 min: 10% B[1]
  - 1.0 min: 10% B[1]
  - 8.0 min: 60% B (Slow ramp critical for isomer separation)[1]
  - 8.1 min: 95% B[1]
  - 10.0 min: 95% B[1]

Mass Spectrometry (ESI+) Parameters

- Mode: Multiple Reaction Monitoring (MRM).[3][1]
- Ion Source: Electrospray Ionization (Positive).[3][1][2]
- Spray Voltage: 3500 V.

MRM Transitions Table:

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Analyte	Precursor Ion ( )	Quantifier Ion ( )	Qualifier Ion ( )	Collision Energy (eV)
3-Fluorophenmetrazine	196.1	115.1	152.1	25 / 15
Phenmetrazine	178.1	91.1	160.1	22 / 12
Phendimetrazine	192.1	57.1	91.1	20 / 25
Phenmetrazine-D5 (IS)	183.1	96.1	-	22

Note: The transition 196.1

115.1 typically corresponds to the loss of the fluorinated benzyl moiety or HF elimination, which is specific to the fluorinated analogues.

Protocol C: GC-MS Confirmation (Derivatization)

If LC-MS/MS is unavailable, or for forensic confirmation of isomers, GC-MS with derivatization is required to improve the peak shape of the secondary amine and provide unique spectral fingerprints.

Derivatization Procedure[4][6][7][8][9][10]

- Take the dried eluate from the SPE protocol (Step 5 above).[1]
- Add 50 µL TFAA (Trifluoroacetic anhydride) and 50 µL Ethyl Acetate.
- Incubate at 60°C for 20 minutes.
- Evaporate to dryness and reconstitute in 50 µL Ethyl Acetate.
- Result: Formation of N-trifluoroacetyl-3-FPM. This derivative allows for distinct retention time shifts between the ortho, meta, and para isomers on a standard 5-MS column.

Validation & Quality Control

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To ensure the trustworthiness of the data, the following criteria must be met:

Parameter	Acceptance Criteria
Linearity	over range 5 – 1000 ng/mL.[1]
Recovery (SPE)	> 80% for all analytes (Compare pre- vs. post-extraction spikes).[1]
Matrix Effect	< 15% suppression/enhancement.[1]
Isomer Resolution	Valley between 3-FPM and 4-FPM peaks must be < 10% of peak height.[1]

Self-Validating Check[4]

- The "Ion Ratio" Test: Calculate the ratio of the Quantifier Area / Qualifier Area. This ratio must not deviate by more than ±20% from the calibration standard. If it does, a co-eluting isobaric interference (like a different regioisomer) is likely present.[1]

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